

Personal protective equipment for handling N-(3-Amino-4-methoxyphenyl)acetamide

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Compound of Interest

Compound Name: *N*-(3-Amino-4-methoxyphenyl)acetamide

Cat. No.: B160866

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Essential Safety and Handling Guide for N-(3-Amino-4-methoxyphenyl)acetamide

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **N-(3-Amino-4-methoxyphenyl)acetamide** (CAS No. 6375-47-9). Adherence to these procedures is vital for ensuring laboratory safety and proper chemical management.

Chemical and Physical Properties

Property	Value
Molecular Formula	C9H12N2O2
Molecular Weight	180.20 g/mol [1][2]
Appearance	Cream Solid[3]
Melting Point	154 - 156 °C[3]
Signal Word	Warning
Storage Temperature	Room temperature, in a dark, inert atmosphere

Hazard Identification and Personal Protective Equipment (PPE)

N-(3-Amino-4-methoxyphenyl)acetamide is classified as harmful if swallowed and causes skin and eye irritation.[1] It is imperative to use appropriate personal protective equipment (PPE) to minimize exposure.

Recommended Personal Protective Equipment

PPE Category	Item	Specifications and Remarks
Hand Protection	Chemical-resistant gloves	Nitrile rubber, polychloroprene, or butyl rubber gloves are suitable for handling the dry solid.[4] Always inspect gloves for degradation before use and wash hands thoroughly after removal.[4]
Eye and Face Protection	Safety glasses with side shields or chemical goggles	Must meet ANSI Z87.1 standards.[5] A face shield may be necessary when there is a potential for splashing.[6]
Skin and Body Protection	Laboratory coat or overalls	A PVC apron and barrier cream can provide additional protection.[4] Ensure clothing is made of a material that resists permeation by the chemical.[6]
Respiratory Protection	Not typically required under normal use with adequate ventilation	If dust formation is unavoidable or if working outside a fume hood, a NIOSH-approved respirator with a particle filter may be necessary.[3][5]

Handling and Storage Protocols

Safe Handling Procedures:

- Avoid all personal contact, including inhalation of dust.[4]
- Use in a well-ventilated area or under a chemical fume hood.[7]
- Do not eat, drink, or smoke in handling areas.[7]
- Wash hands thoroughly after handling.[7]
- Empty containers may retain product residue and should be handled with care. Do not cut, drill, grind, or weld on or near containers.[4]

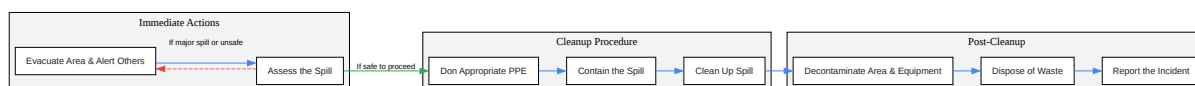
Storage Conditions:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[7]
- Keep in a dark place under an inert atmosphere.
- Protect from moisture.[3]

Accidental Release and Disposal Plan

Spill Response:

In the event of a spill, follow these steps to ensure safety and proper cleanup:



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Figure 1. Chemical Spill Response Workflow.

Disposal Plan:

- Dispose of **N-(3-Amino-4-methoxyphenyl)acetamide** and any contaminated materials as hazardous waste.[7]
- Consult with your institution's environmental health and safety (EHS) office for specific disposal guidelines.
- Do not allow the chemical or contaminated cleaning materials to enter drains or waterways.
[4][7]

First Aid Measures

In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[4]
- Skin Contact: Immediately remove contaminated clothing and wash skin with soap and running water.[4]
- Inhalation: Remove from exposure to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[7]
- Ingestion: If swallowed, do not induce vomiting. Call a poison control center or doctor immediately for treatment advice.[8]

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